

In-Depth Technical Guide: Molecular Weight of Ketotifen Impurity 3-d4

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Compound of Interest

Compound Name: Ketotifen impurity 3-d4

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This technical guide provides a detailed analysis of the molecular weight of **Ketotifen impurity 3-d4**, a deuterated stable isotope-labeled derivative of a known Ketotifen impurity. This information is critical for researchers engaged in pharmacokinetic studies, metabolic profiling, and quantitative analysis using mass spectrometry-based methods where isotopically labeled internal standards are essential for achieving high accuracy and precision.

Understanding Ketotifen and its Impurities

Ketotifen is a second-generation non-competitive H1-antihistamine and mast cell stabilizer.^[1] Its chemical formula is $C_{19}H_{19}NO$, and it has a molecular weight of approximately 309.43 g/mol.^{[1][2]} During the synthesis and storage of pharmaceutical compounds like Ketotifen, various related substances or impurities can form. One such impurity is designated as Ketotifen Impurity 3.

Ketotifen Impurity 3

Ketotifen Impurity 3 is characterized by the chemical formula $C_{19}H_{21}NO$ and has a molecular weight of approximately 311.44 g/mol.^{[3][4]} The structural difference from the parent Ketotifen molecule involves the reduction of a ketone group to a hydroxyl group.

Deuterated Standard: Ketotifen Impurity 3-d4

"**Ketotifen impurity 3-d4**" is the deuterated form of Ketotifen Impurity 3, where four hydrogen atoms (H) are replaced by four deuterium atoms (D). This isotopic labeling is a crucial tool in analytical chemistry, particularly in liquid chromatography-mass spectrometry (LC-MS) assays, to serve as an internal standard. The "-d4" designation indicates the presence of four deuterium atoms.

Molecular Weight Determination

The molecular weight of a molecule is the sum of the atomic weights of its constituent atoms. To calculate the molecular weight of **Ketotifen impurity 3-d4**, we start with the molecular formula of Ketotifen Impurity 3 ($C_{19}H_{21}NOS$) and substitute four hydrogen atoms with four deuterium atoms.

The resulting molecular formula for **Ketotifen impurity 3-d4** is $C_{19}H_{17}D_4NOS$.

The calculation is as follows:

- Carbon (C): 19 atoms \times 12.011 amu/atom = 228.209 amu
- Hydrogen (H): 17 atoms \times 1.008 amu/atom = 17.136 amu
- Deuterium (D): 4 atoms \times 2.014 amu/atom = 8.056 amu[5][6]
- Nitrogen (N): 1 atom \times 14.007 amu/atom = 14.007 amu
- Oxygen (O): 1 atom \times 15.999 amu/atom = 15.999 amu
- Sulfur (S): 1 atom \times 32.06 amu/atom = 32.06 amu

Total Molecular Weight of **Ketotifen impurity 3-d4**: $228.209 + 17.136 + 8.056 + 14.007 + 15.999 + 32.06 = 315.467$ g/mol

Data Presentation

Compound	Chemical Formula	Molecular Weight (g/mol)
Ketotifen	C ₁₉ H ₁₉ NOS	309.43[1][2]
Ketotifen Impurity 3	C ₁₉ H ₂₁ NOS	311.44[3][4]
Ketotifen Impurity 3-d4	C ₁₉ H ₁₇ D ₄ NOS	~315.47

Experimental Protocols

The determination of the exact mass and confirmation of the structure of **Ketotifen impurity 3-d4** would typically involve the following experimental methodologies:

- **Mass Spectrometry (MS):** High-resolution mass spectrometry (HRMS), such as Time-of-Flight (TOF) or Orbitrap MS, would be used to determine the accurate mass of the molecule, confirming its elemental composition.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹H NMR and ¹³C NMR would be employed to elucidate the chemical structure of the impurity. The absence of signals in the ¹H NMR spectrum at specific chemical shifts, coupled with the presence of corresponding signals in a ²H (Deuterium) NMR spectrum, would confirm the positions of the deuterium labels.
- **Liquid Chromatography (LC):** LC methods, often coupled with MS, would be used to separate the impurity from Ketotifen and other related substances, allowing for its isolation and individual characterization.

Visualization of Compound Relationships

The following diagram illustrates the relationship between Ketotifen, its impurity, and the deuterated internal standard.

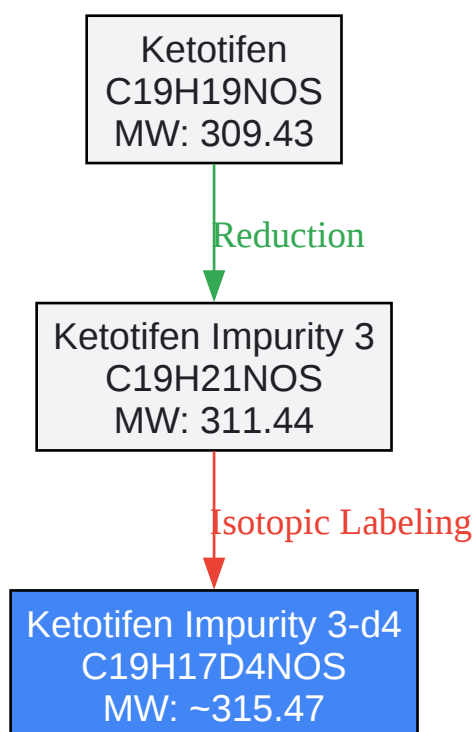


Figure 1: Relationship between Ketotifen and its Impurity Derivatives

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Caption: Relationship between Ketotifen and its impurity derivatives.

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